

Technical Handling & Risk Assessment Guide: 2-(2-Bromophenoxy)-N-methylethanamine

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Compound of Interest

Compound Name:	2-(2-Bromophenoxy)-N-methylethanamine
CAS No.:	915920-44-4
Cat. No.:	B1341840

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Document Control:

- Subject: **2-(2-Bromophenoxy)-N-methylethanamine**
- CAS Registry Number: 886851-37-2[1][2][3]
- Document Type: Technical Safety & Handling Whitepaper
- Target Audience: Medicinal Chemists, Process Safety Engineers, and EHS Officers.

Chemical Architecture & Strategic Context

Molecular Identity

This compound is a specialized phenoxyethylamine derivative.[2] It serves as a critical scaffold in the synthesis of central nervous system (CNS) active agents, particularly selective norepinephrine reuptake inhibitors (NRIs). Its structure features an ortho-brominated phenyl ring ether-linked to an N-methylethylamine chain.[2]

Property	Specification
IUPAC Name	2-(2-Bromophenoxy)-N-methylethanamine
CAS Number	886851-37-2
Molecular Formula	C ₉ H ₁₂ BrNO
Molecular Weight	230.10 g/mol
Physical State	Colorless to pale yellow liquid (Free Base) / White Solid (HCl Salt)
Solubility	Soluble in DCM, Methanol, DMSO; sparingly soluble in water (Free Base)

Synthetic Relevance (The "Why")

In drug discovery, this fragment is valuable because the ortho-bromo substituent provides:

- **Steric Bulk:** Restricts rotation around the ether linkage, locking the conformation for receptor binding.
- **Metabolic Blocking:** The halogen protects the phenyl ring from rapid oxidative metabolism at the ortho position.
- **Functional Handle:** The bromine allows for further diversification via palladium-catalyzed cross-coupling (e.g., Suzuki-Miyaura or Buchwald-Hartwig amination).^[2]

Hazard Identification & Toxicology (E-E-A-T Analysis)

Core Hazard Directive: Treat as a Corrosive Secondary Amine and Potential Sensitizer.

While specific LD50 data for this exact CAS is limited, a Structure-Activity Relationship (SAR) analysis with analogous compounds (e.g., Atomoxetine intermediates, simple phenoxyethylamines) mandates the following risk profile.

The Amine Threat (Immediate Acute Hazard)

The N-methylamine moiety (pKa ~9.5–10.[2]5) is a strong base.[2]

- Mechanism: Upon contact with mucosal membranes (eyes, lungs) or skin, the free amine rapidly protonates, extracting protons from tissue water. This generates hydroxide ions (), leading to liquefaction necrosis.[2]
- Causality: Unlike acid burns (which coagulate proteins and form a scab), amine burns saponify fats and penetrate deeper into the tissue, often causing delayed onset pain.

The Halogenated Aromatic Threat (Systemic/Chronic Hazard)[2]

- Hepatotoxicity Risk: Halogenated aromatic ethers can undergo bioactivation to reactive quinone-methides or epoxides in the liver.[2]
- Environmental Persistence: The C-Br bond is robust.[2] Spills into waterways may result in bioaccumulation in aquatic organisms due to increased lipophilicity (LogP > 2.5).

GHS Classification (Derived)[2]

Hazard Class	Category	H-Code	Statement
Skin Corrosion/Irritation	1B (Conservative)	H314	Causes severe skin burns and eye damage.[2]
Acute Toxicity (Oral)	4	H302	Harmful if swallowed. [2]
Sensitization, Skin	1	H317	May cause an allergic skin reaction.[4]
Aquatic Toxicity	2	H411	Toxic to aquatic life with long-lasting effects.[2]

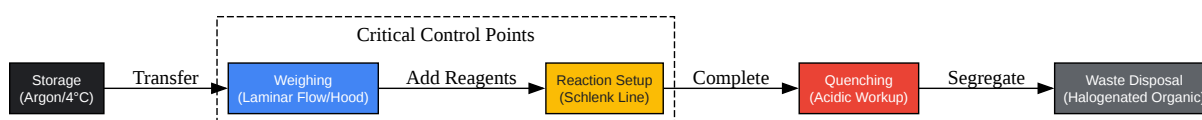
Operational Safety & Handling Protocols

Storage: The Carbonate Formation Cycle

Secondary amines are "CO₂ scavengers." If stored improperly, **2-(2-Bromophenoxy)-N-methylethanamine** will react with atmospheric carbon dioxide to form carbamate salts.[2]

- Protocol: Store under an inert atmosphere (Argon or Nitrogen).
- Validation: Before use, check the physical state. A liquid turning into a crusty solid indicates carbamate formation.[2]

Handling Workflow Visualization



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Figure 1: Safe handling lifecycle. Note the critical control points where exposure risk is highest.

Synthesis & Workup Protocol (Self-Validating System)

Scenario: Extracting the free base from a reaction mixture.

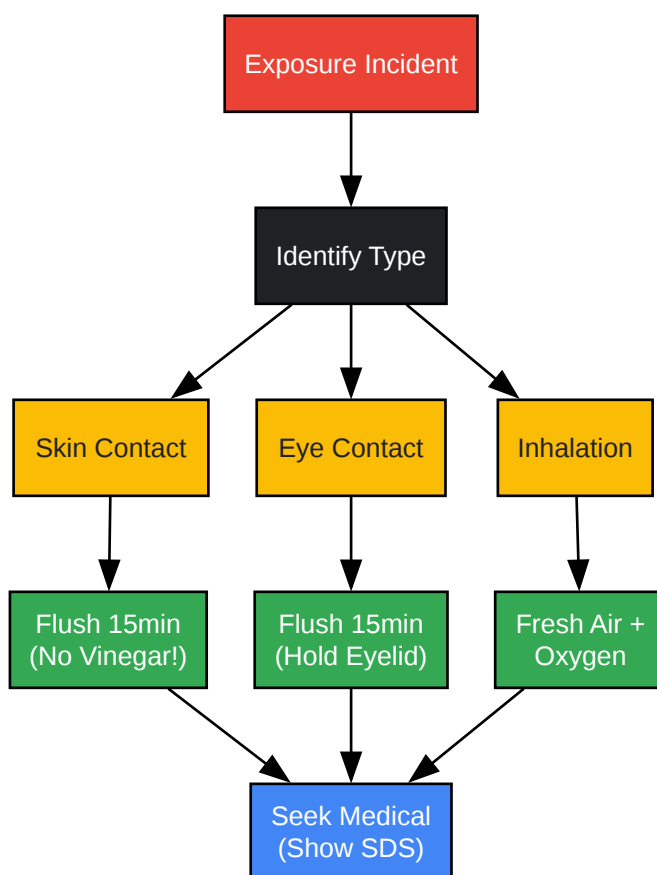
- Selection of Solvent: Use Dichloromethane (DCM) rather than Diethyl Ether.[2]
 - Reasoning: The brominated aromatic ring increases density and lipophilicity. DCM is non-flammable and solubilizes the heavy halogenated amine better than ether, reducing the volume of solvent needed (Green Chemistry principle).
- pH Control (The Validation Step):
 - Adjust aqueous layer pH to >12 using NaOH.
 - Check: Use a pH strip.[2] If pH < 10, the amine remains protonated (water-soluble) and yield will be lost.[2]
- Phase Separation:

- The product will be in the bottom organic layer (DCM is denser than water).
- Warning: Do not confuse layers; this is a common error that leads to disposing of the product.

Emergency Response & Environmental Fate

Exposure Response Logic

Immediate action is required to prevent permanent tissue damage from the amine functionality.



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Figure 2: Triage flowchart for acute exposure.[2] Note: Do not use acidic neutralization (vinegar) on skin, as the heat of neutralization can worsen the burn.

Spill Management

- Small Spill (<10 mL): Absorb with vermiculite or sand.[2] Do not use paper towels (amines can react exothermically with cellulose/paper in the presence of oxidizers, though less likely here, it is bad practice).
- Decontamination: Wipe the area with dilute (5%) acetic acid or citric acid after the bulk material is removed to neutralize trace amines, then wash with soap and water.

References & Authority

- Sigma-Aldrich. (2024).[2] Safety Data Sheet for 2-(2-Bromophenoxy)-N,N-dimethylethanamine (Analogous Structure).
- American Chemistry Council. (2023).[2] Guidelines for Safe Handling of Amines.
- PubChem. (2024).[2] Compound Summary: Phenoxyethylamines and Halogenated Derivatives. National Library of Medicine.
- Fisher Scientific. (2024).[2] GHS Classification for Secondary Amines.
- AChemBlock. (2024).[2] Product Specification: **2-(2-Bromophenoxy)-N-methylethanamine** (CAS 886851-37-2).[2]

Disclaimer: This guide is for research and development purposes only. It assumes the user is a trained professional equipped with appropriate PPE (Nitrile gloves, chemical splash goggles, and fume hood).

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Sources

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2. CAS 2474-07-9: 2-(4-Bromophenoxy)-N,N-dimethylethylamine [[cymitquimica.com](https://www.cymitquimica.com)]

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- [4. americanchemistry.com \[americanchemistry.com\]](#)
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